

# Essential Safety and Logistical Information for Handling KM02894 (MK-2894)

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## Compound of Interest

Compound Name: KM02894

Cat. No.: B3023290

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This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **KM02894**, also known as MK-2894. The following procedural guidance is intended to ensure the safe and effective use of this potent and selective prostaglandin E2 subtype 4 (EP4) receptor antagonist in a laboratory setting.

## Compound Data Summary

Property	Value
Chemical Name	4-[1-[[2,5-dimethyl-4-[[4-(trifluoromethyl)phenyl]methyl]thiophene-3-carbonyl]amino]cyclopropyl]benzoic acid
Synonyms	KM02894, MK 2894, MK2894
CAS Number	1006036-87-8
Molecular Formula	C25H22F3NO3S
Molecular Weight	473.51 g/mol
Appearance	White to light brown powder
Storage Conditions	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).[1]

## Personal Protective Equipment (PPE)

Due to the potent nature of **KM02894**, strict adherence to the following personal protective equipment guidelines is mandatory to prevent exposure.

PPE Item	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if dust is generated.

## Operational Plans: Handling and Storage

Handling:

- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of dust.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a dry and dark place.
- Follow recommended storage temperatures: 0-4 °C for short-term and -20 °C for long-term storage.[\[1\]](#)

## Emergency Procedures

#### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

#### Spill and Accidental Release:

- Wear appropriate personal protective equipment.
- Avoid dust formation.
- Sweep up and shovel.
- Keep in suitable, closed containers for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

Dispose of **KM02894** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Protocols

While specific experimental protocols will vary depending on the research application, a general procedure for preparing a stock solution of MK-2894 for in vitro studies is as follows:

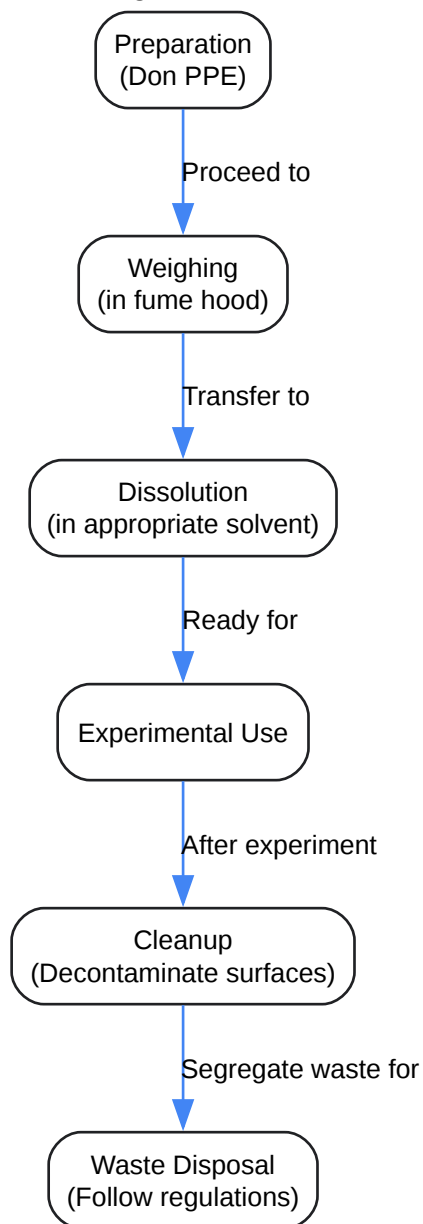
Preparation of a 10 mM Stock Solution in DMSO:

- Weigh the required amount of MK-2894 powder using an analytical balance in a chemical fume hood.
- Add the appropriate volume of dimethyl sulfoxide (DMSO) to the powder to achieve a 10 mM concentration.
- Vortex or sonicate the solution until the solid is completely dissolved.
- Store the stock solution at -20°C for long-term use.

## Visualized Workflows

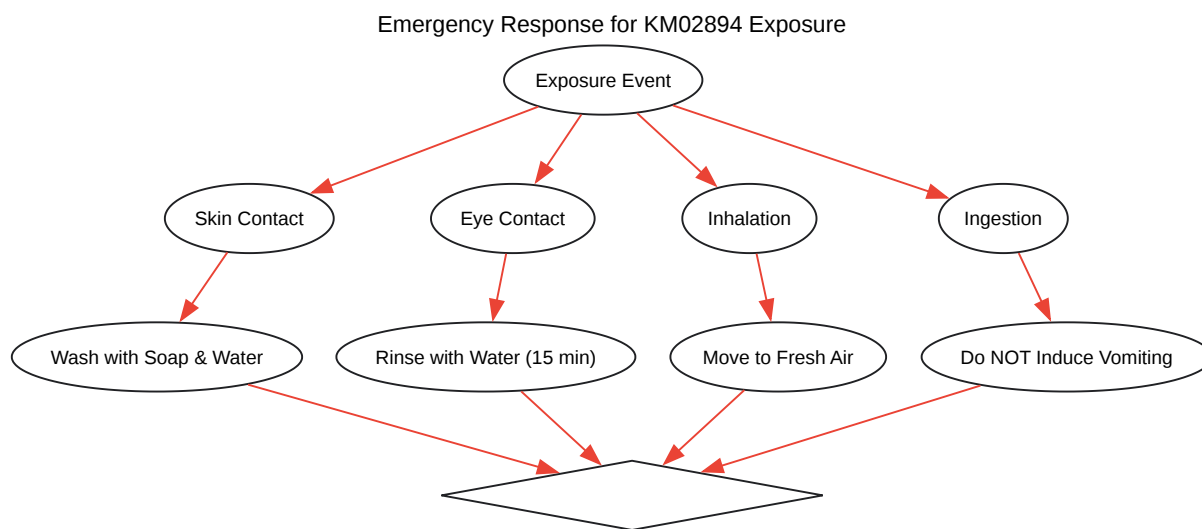
The following diagrams illustrate key procedural workflows for handling **KM02894**.

## Safe Handling Workflow for KM02894



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Caption: A flowchart outlining the safe handling procedure for **KM02894**.



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Caption: A diagram illustrating the immediate first aid steps following exposure to **KM02894**.

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## References

- 1. MK-2894 | 1006036-87-8 [medchemleader.cn]
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